

# 1,6-Dihydroxy-2-chlorophenazine CAS number and chemical identifiers

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## Compound of Interest

Compound Name: 1,6-Dihydroxy-2-chlorophenazine

Cat. No.: B15581545

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## Technical Guide: 1,6-Dihydroxy-2-chlorophenazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,6-Dihydroxy-2-chlorophenazine**, a naturally occurring phenazine derivative with notable antifungal properties. This document consolidates available chemical data, outlines experimental protocols for its production and isolation, and discusses its biological activity.

## Core Compound Details

**1,6-Dihydroxy-2-chlorophenazine** is a chlorinated phenazine that has been identified as a potent antifungal agent. It is a secondary metabolite produced by a member of the genus *Streptosporangium*.

## Chemical Identifiers

A summary of the key chemical identifiers for **1,6-Dihydroxy-2-chlorophenazine** is presented in the table below.

Identifier	Value	Source
CAS Number	93768-40-2	MedChemExpress[1]
Molecular Formula	C <sub>12</sub> H <sub>7</sub> ClN <sub>2</sub> O <sub>2</sub>	PubChem[2]
Molecular Weight	246.65 g/mol	PubChem[2]
IUPAC Name	2-chloro-1,6-phenazinediol	PubChem
InChI	InChI=1S/C12H7ClN2O2/c13-6-4-5-8-11(12(6)17)15-7-2-1-3-9(16)10(7)14-8/h1-5,16-17H	PubChem[2]
InChIKey	PFRLSIGYPXAHNU-UHFFFAOYSA-N	PubChem[2]
Canonical SMILES	C1=CC2=C(C(=C1)O)N=C3C=CC(=C(C3=N2)O)Cl	PubChem[2]

## Biological Activity

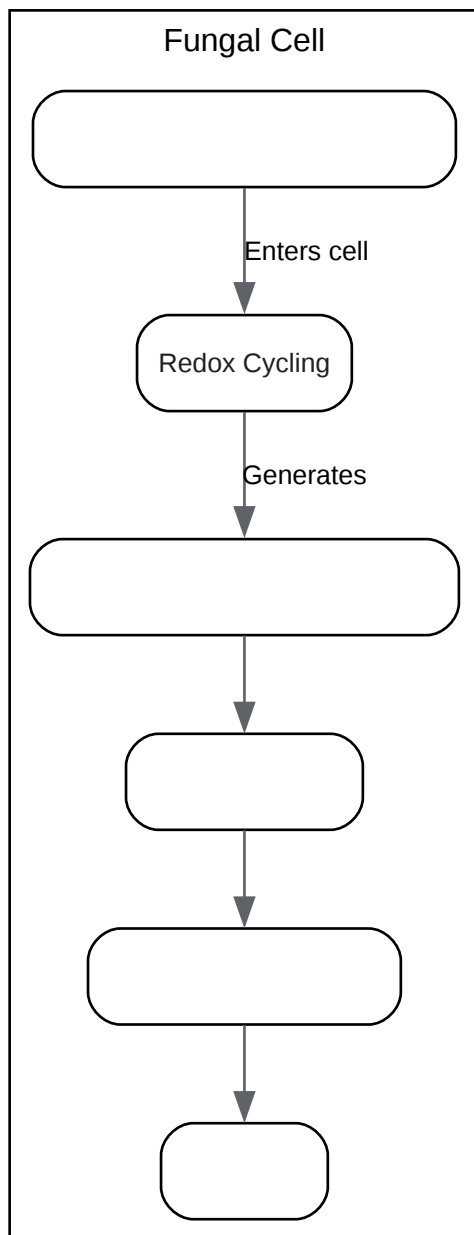
**1,6-Dihydroxy-2-chlorophenazine** exhibits a broad spectrum of antifungal activity in vitro. It has been reported to be effective against various dermatophytes and Candida species[3].

Note: The full text of the primary study by Patel et al. (1984) detailing the specific Minimum Inhibitory Concentration (MIC) values is not publicly available. Therefore, a detailed quantitative data table of its antifungal activity cannot be provided at this time.

## Postulated Antifungal Mechanism of Action

The precise signaling pathway for **1,6-Dihydroxy-2-chlorophenazine** has not been fully elucidated. However, based on the known mechanisms of other phenazine antibiotics, a likely pathway involves the generation of reactive oxygen species (ROS). Phenazines can undergo redox cycling within the fungal cell, leading to the production of superoxide radicals and hydrogen peroxide. This induces oxidative stress, which can damage cellular components such as DNA, proteins, and lipids, ultimately leading to fungal cell death.

## Postulated Antifungal Mechanism of 1,6-Dihydroxy-2-chlorophenazine



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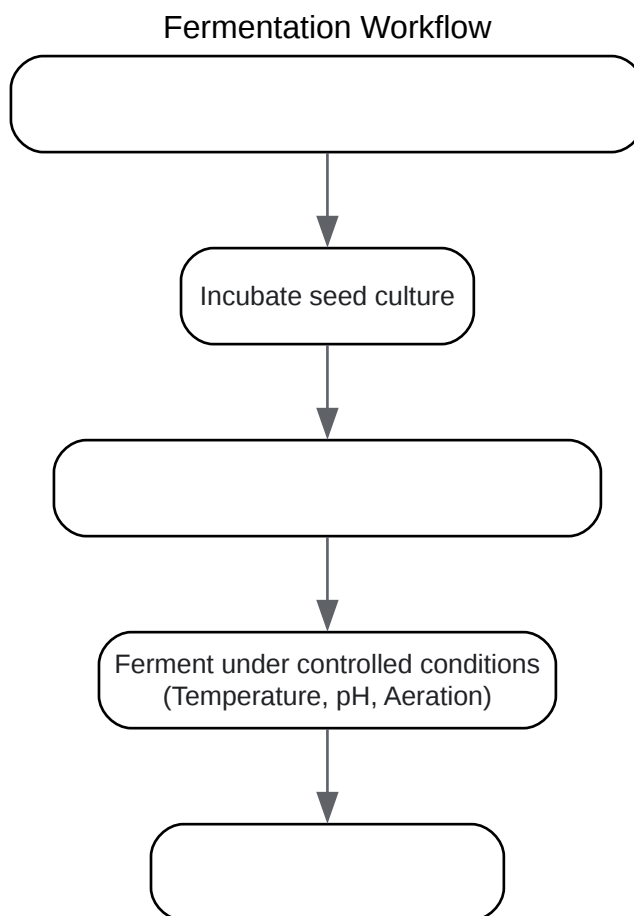
Caption: Postulated mechanism of antifungal action for **1,6-Dihydroxy-2-chlorophenazine**.

## Experimental Protocols

The following sections detail the experimental protocols for the fermentation and isolation of **1,6-Dihydroxy-2-chlorophenazine**, based on the abstract of the primary literature[3].

## Fermentation of *Streptosporangium* sp.

This protocol outlines the general procedure for the cultivation of the producing microorganism to generate the antibiotic complex.



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Caption: General workflow for the fermentation of *Streptosporangium* sp.

### Methodology:

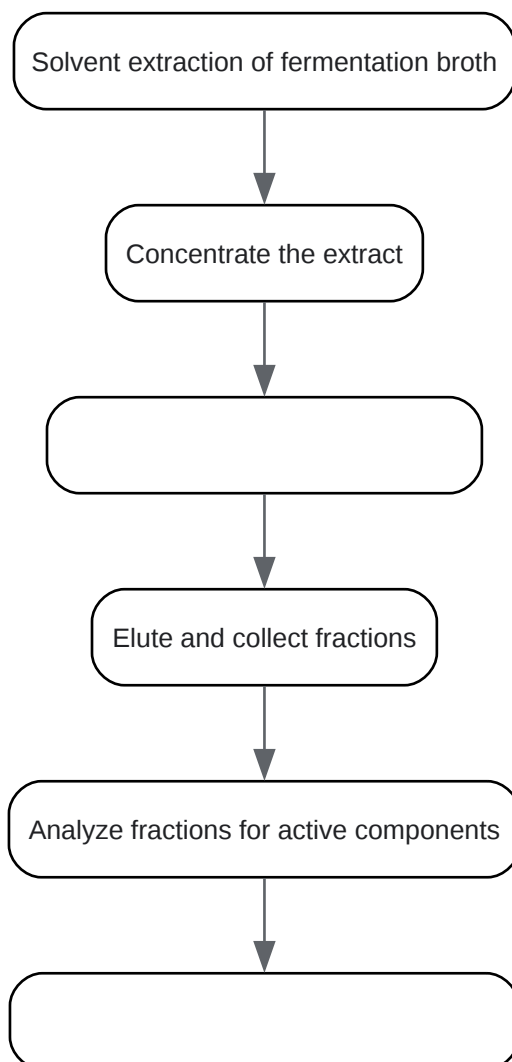
- A culture of the *Streptosporangium* species is used to inoculate a suitable seed medium.
- The seed culture is incubated under optimal growth conditions (temperature, agitation) to achieve a sufficient biomass.

- The seed culture is then transferred to a larger production fermenter containing a nutrient-rich medium designed to promote secondary metabolite production.
- The fermentation is carried out for a specified period with monitoring and control of key parameters such as pH, temperature, dissolved oxygen, and nutrient levels.
- Upon completion of the fermentation, the broth containing the antibiotic complex is harvested for extraction.

## Isolation and Purification

The following protocol describes the extraction and purification of **1,6-Dihydroxy-2-chlorophenazine** from the fermentation broth.

### Isolation and Purification Workflow



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Caption: Workflow for the isolation and purification of **1,6-Dihydroxy-2-chlorophenazine**.

Methodology:

- The harvested fermentation broth is subjected to solvent extraction to separate the antibiotic complex from the aqueous phase.
- The resulting solvent extract is concentrated to reduce the volume.
- The concentrated extract is then subjected to alumina column chromatography[3].
- The column is eluted with a suitable solvent system to separate the components of the antibiotic complex.
- Fractions are collected and analyzed (e.g., by thin-layer chromatography and bioassay) to identify those containing the desired compound.
- The fractions containing **1,6-Dihydroxy-2-chlorophenazine** are pooled and further purified to yield the final product.

## Chemical Synthesis

Currently, there is no specific, detailed chemical synthesis protocol for **1,6-Dihydroxy-2-chlorophenazine** available in the reviewed literature. The primary method of obtaining this compound is through fermentation and isolation from its natural source[3]. General methods for the synthesis of phenazine derivatives, such as the Wohl-Aue reaction or condensation of 1,2-diaminobenzenes with 1,2-dicarbonyl compounds, could potentially be adapted for its synthesis[4]. However, a direct and optimized synthetic route for this specific chlorinated and dihydroxylated phenazine has not been reported.

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## References

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